

4,4-Difluorocyclohexanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4-Difluorocyclohexanone

Cat. No.: B151909

[Get Quote](#)

An In-Depth Technical Guide to **4,4-Difluorocyclohexanone** for Researchers and Drug Development Professionals

Introduction

4,4-Difluorocyclohexanone is a fluorinated organic compound that serves as a crucial building block in the synthesis of various pharmaceutical and agrochemical products.^[1] Its unique properties, imparted by the geminal fluorine atoms, make it a valuable intermediate in the development of novel bioactive molecules.^{[1][2]} This technical guide provides a comprehensive overview of **4,4-Difluorocyclohexanone**, including its chemical properties, synthesis protocols, and applications in drug discovery.

Chemical and Physical Properties

4,4-Difluorocyclohexanone is a solid at room temperature with a distinct set of physical and chemical characteristics.^[3] These properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ F ₂ O	[3][4][5][6][7]
Molecular Weight	134.12 g/mol	[3][4][7]
CAS Number	22515-18-0	[3][4][5][6][7]
Appearance	Colorless to pale cream or yellow fused solid	[6]
Melting Point	31-41 °C	[3][8]
Boiling Point	157.4 °C at 760 mmHg	
Flash Point	65.6 °C (closed cup)	[3]
Density	1.14 g/cm ³	
Solubility	Insoluble in water	[8]
Refractive Index	1.396	

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **4,4-Difluorocyclohexanone**. The following table summarizes key spectroscopic data.

Spectroscopy	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 2.56 - 2.53 (m, 4H), 2.36 - 2.27 (m, 4H)	[4]
¹⁹ F NMR (376 MHz, CDCl ₃)	δ -100.27	[4]
InChI	1S/C6H8F2O/c7-6(8)3-1-5(9)2-4-6/h1-4H2	[3][9]
SMILES	FC1(F)CCC(=O)CC1	[3][6][9]

Synthesis Protocols

The synthesis of **4,4-Difluorocyclohexanone** can be achieved through various methods. Below are detailed experimental protocols for its preparation.

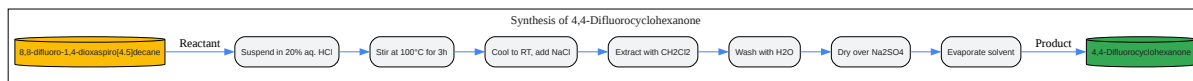
Method 1: Hydrolysis of 8,8-difluoro-1,4-dioxaspiro[4.5]decane

This protocol involves the acidic hydrolysis of a protected precursor.

Experimental Protocol:

- **Reaction Setup:** Suspend 8,8-difluoro-1,4-dioxaspiro[4.5]decane (referred to as acetonide 7 in one source, 20.0 g, 112.2 mmol) in a 20% aqueous HCl solution (16 mL).^{[4][8]}
- **Heating:** Stir the suspension vigorously for 3 hours at 100 °C.^{[4][8]}
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Add NaCl (~3 g) to the aqueous phase to facilitate separation.^{[4][8]}
 - Extract the aqueous phase with dichloromethane (CH₂Cl₂) (3 x 50 mL).^{[4][8]}
 - Combine the organic phases and wash with 50 mL of water.^{[4][8]}
 - Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄).^{[4][8]}
- **Purification:**
 - Slowly evaporate the solvent under reduced pressure at 20 °C.^{[4][8]}
 - Due to the product's instability, repeated purification steps may be necessary to achieve high purity.^{[4][8]}
 - The final product can be obtained as white crystals with a melting point of 31-32°C and a purity of 95%.^{[4][8]}

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4,4-Difluorocyclohexanone**.

Applications in Drug Discovery and Agrochemicals

4,4-Difluorocyclohexanone is a key intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.

- **Pharmaceuticals:** The introduction of fluorine atoms can significantly alter the physicochemical properties of a molecule, such as lipophilicity, metabolic stability, and binding affinity.^[10] This makes **4,4-Difluorocyclohexanone** a valuable precursor for developing new drugs, including anti-infective and anti-cancer treatments.^[1] Its derivatives, such as 4,4-Difluorocyclohexanecarboxylic acid, are used in the synthesis of macrolide antibiotics and CCR5 antagonists for HIV treatment.^[11]
- **Agrochemicals:** The demand for more efficient and environmentally friendly agrochemicals is a significant driver for the use of **4,4-Difluorocyclohexanone**.^[1] Fluorinated compounds often exhibit enhanced biological activity and improved environmental profiles.

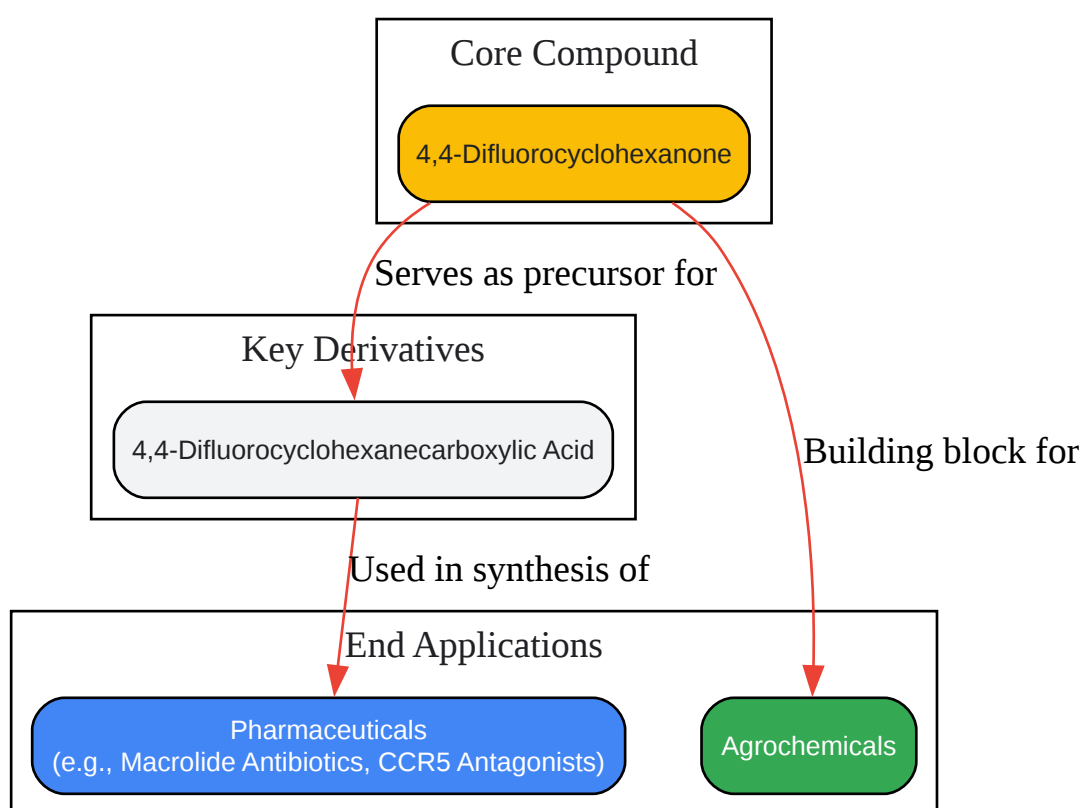
Safety and Handling

Proper handling of **4,4-Difluorocyclohexanone** is crucial due to its potential hazards.

- **Hazard Classifications:** It is classified as an irritant to the eyes and skin, and may cause respiratory irritation.^[3]
- **Safety Precautions:** When handling this compound, it is recommended to use appropriate personal protective equipment (PPE), including gloves, eye protection, and a respirator.^[11]

- Storage: It should be stored in a dry, well-ventilated area.[7]

Logical Relationship Diagram: From Intermediate to Application



[Click to download full resolution via product page](#)

Caption: Role of **4,4-Difluorocyclohexanone** in synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datainsightsmarket.com [datainsightsmarket.com]

- 2. arborpharmchem.com [arborpharmchem.com]
- 3. 4,4-Difluorocyclohexanone 97 22515-18-0 [sigmaaldrich.com]
- 4. 4,4-DIFLUOROCYCLOHEXANONE synthesis - chemicalbook [chemicalbook.com]
- 5. 4,4-Difluorocyclohexanone, 97%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 6. 4,4-Difluorocyclohexanone, 97%, Thermo Scientific Chemicals 1 g | Buy Online [thermofisher.com]
- 7. 4,4-difluorocyclohexanone - CAS:22515-18-0 - Sunway Pharm Ltd [3wpharm.com]
- 8. 4,4-DIFLUOROCYCLOHEXANONE | 22515-18-0 [chemicalbook.com]
- 9. 4,4-DIFLUOROCYCLOHEXANONE(22515-18-0) 1H NMR [m.chemicalbook.com]
- 10. pharmacyjournal.org [pharmacyjournal.org]
- 11. nbino.com [nbino.com]
- To cite this document: BenchChem. [4,4-Difluorocyclohexanone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151909#4-4-difluorocyclohexanone-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com